

(S)-Butaprost Free Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (S)-Butaprost free acid

Cat. No.: B157858

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(S)-Butaprost free acid is a potent and highly selective synthetic agonist for the prostaglandin E2 (PGE2) receptor subtype EP2.^{[1][2]} As a structural analog of PGE2, it is a critical tool for investigating the diverse physiological and pathophysiological roles of the EP2 receptor, which is implicated in inflammation, immune modulation, cancer, and neuroprotection.^{[3][4]} This guide provides an in-depth overview of its chemical properties, structure, signaling mechanisms, and key experimental protocols for its use in research.

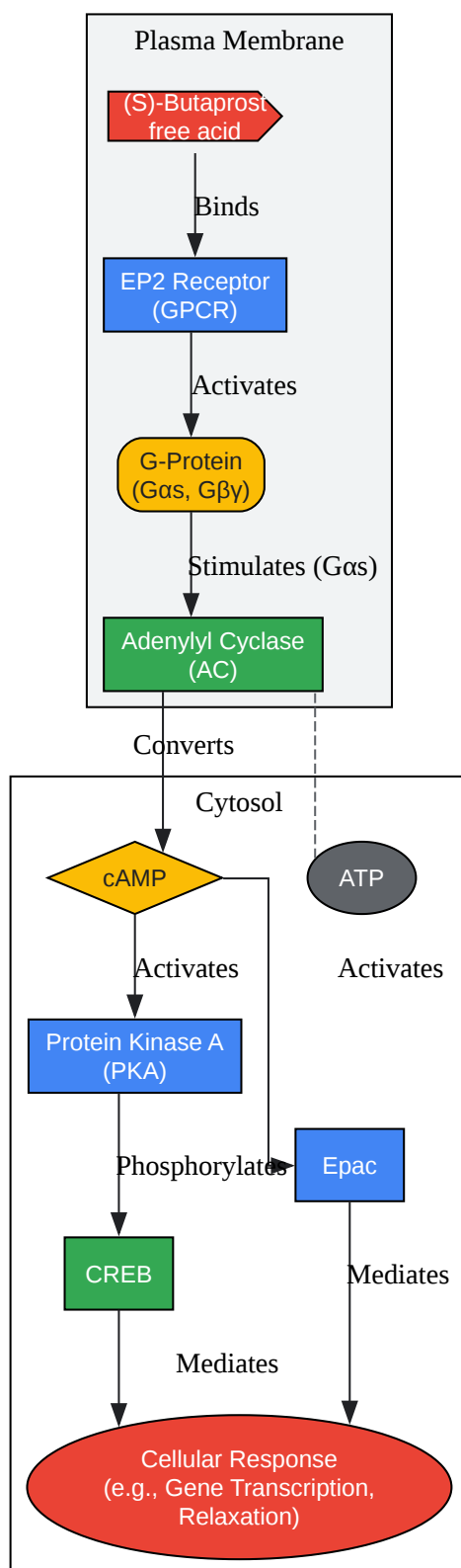
Core Chemical Properties and Structure

(S)-Butaprost free acid is the active carboxylic acid form, which generally exhibits a higher binding affinity for prostanoid receptors compared to its ester prodrug, butaprost.^[4] Its chemical identity and physical properties are summarized below.

Identifier/Property	Value
IUPAC Name	7-[(1R,2R,3R)-3-hydroxy-2-[(E,4S)-4-hydroxy-4-(1-propylcyclobutyl)but-1-enyl]-5-oxocyclopentyl]heptanoic acid
Synonyms	9-oxo-11 α ,16S-dihydroxy-17-cyclobutyl-prost-13E-en-1-oic acid
CAS Number	433219-55-7
Molecular Formula	C ₂₃ H ₃₈ O ₅
Molecular Weight	394.54 g/mol
SMILES	<chem>O=C(O)CCCCC[C@@H]1C=CC(CCC)CCC2C=CC1=O</chem>
InChI Key	PAYNQYXOKJDXAV-ZHIWTBQHSA-N
Solubility	DMF: 25 mg/mL DMSO: 25 mg/mL Ethanol: 50 mg/mL PBS (pH 7.2): 0.1 mg/mL
Storage Conditions	Store at -20°C

Mechanism of Action and Signaling Pathway

(S)-Butaprost free acid exerts its effects by selectively binding to and activating the EP2 receptor, a G-protein coupled receptor (GPCR). The EP2 receptor is predominantly coupled to the stimulatory G α s protein.^{[5][6]} Ligand binding initiates a conformational change in the receptor, leading to the activation of G α s, which in turn stimulates membrane-bound adenylyl cyclase (AC). AC catalyzes the conversion of ATP to cyclic adenosine monophosphate (cAMP).^{[4][7]} The accumulation of this second messenger, cAMP, leads to the activation of downstream effector proteins, primarily Protein Kinase A (PKA) and Exchange Protein Activated by cAMP (Epac), which mediate the ultimate cellular response.^{[3][4]}



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Caption: EP2 receptor signaling cascade initiated by (S)-Butaprost.

Experimental Protocols

Detailed and robust experimental design is crucial for interpreting the effects of **(S)-Butaprost free acid**. Below are methodologies for two key experiments: a functional assay to measure cAMP accumulation and a binding assay to determine receptor affinity.

Functional Assay: cAMP Accumulation

This protocol describes a cell-based assay to quantify the increase in intracellular cAMP following EP2 receptor stimulation by **(S)-Butaprost free acid**.

1. Cell Culture and Seeding:

- Culture HEK293 cells (or another suitable cell line) stably or transiently expressing the human EP2 receptor in appropriate growth medium.
- Seed the cells into 96-well plates at a density of 50,000-70,000 cells/well.[\[8\]](#)
- Incubate for 20-24 hours at 37°C in a 5% CO₂ incubator to allow for cell adherence and receptor expression.[\[8\]](#)

2. Agonist Stimulation:

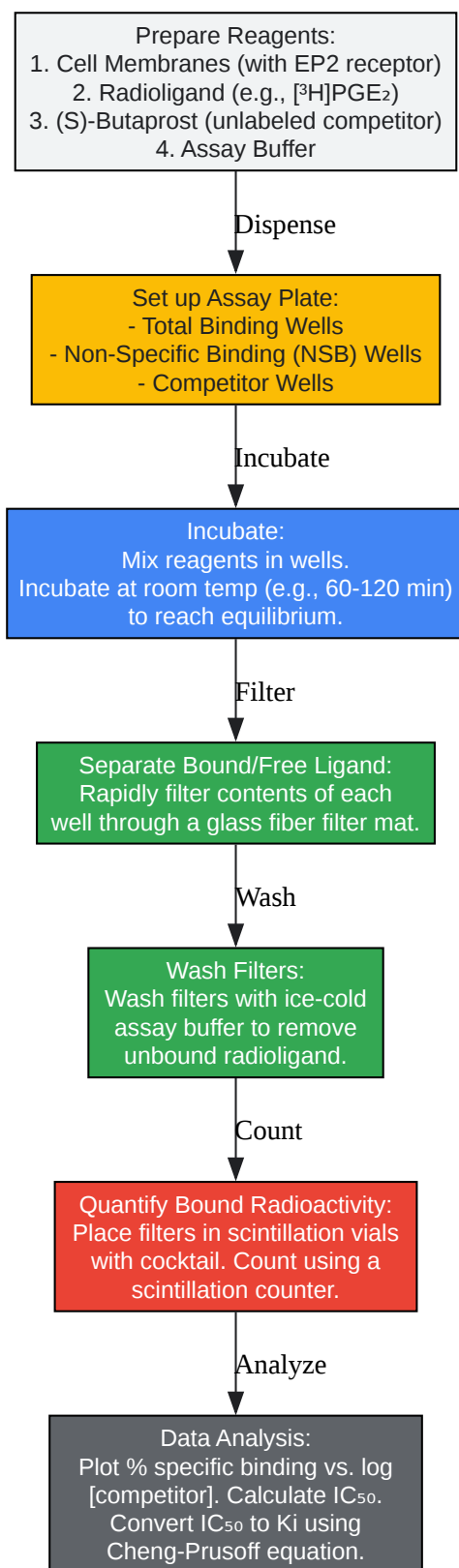
- Prepare a stock solution of **(S)-Butaprost free acid** in a suitable solvent (e.g., DMSO).
- On the day of the experiment, carefully aspirate the culture medium from the wells.
- Add serum-free medium containing a phosphodiesterase (PDE) inhibitor (e.g., 0.5 mM IBMX) to each well and incubate for a short period to prevent cAMP degradation.[\[9\]](#)
- Prepare serial dilutions of **(S)-Butaprost free acid** in the serum-free medium containing the PDE inhibitor.
- Add the agonist dilutions to the wells and incubate for a specified time (e.g., 15-30 minutes) at 37°C.[\[6\]](#)[\[10\]](#) Include a vehicle control (medium with PDE inhibitor only).

3. Cell Lysis and cAMP Quantification:

- After stimulation, lyse the cells according to the manufacturer's protocol for the chosen cAMP detection kit.
- Quantify the intracellular cAMP concentration using a competitive enzyme immunoassay (EIA), a luminescence-based reporter assay (e.g., GloSensor), or a homogeneous assay technology like AlphaScreen.^{[6][10][11]}
- Generate a dose-response curve by plotting the cAMP concentration against the logarithm of the **(S)-Butaprost free acid** concentration.
- Calculate the EC₅₀ value (the concentration of agonist that produces 50% of the maximal response) from the curve using non-linear regression analysis.

Receptor Binding Assay: Competitive Inhibition

This protocol outlines a competitive radioligand binding assay to determine the binding affinity (K_i) of **(S)-Butaprost free acid** for the EP2 receptor.



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Caption: Workflow for a competitive radioligand binding assay.

1. Reagent Preparation:

- Membrane Preparation: Prepare cell membranes from a cell line overexpressing the EP2 receptor.
- Radioligand: Use a suitable radiolabeled prostaglandin, such as [^3H]PGE₂, at a concentration near its dissociation constant (K_d).
- Competitor: Prepare serial dilutions of unlabeled **(S)-Butaprost free acid**.
- Assay Buffer: Prepare an appropriate buffer (e.g., Tris-HCl with MgCl₂).

2. Assay Setup:

- In a 96-well plate, set up triplicate wells for:
 - Total Binding: Membranes + Radioligand + Assay Buffer.
 - Non-Specific Binding (NSB): Membranes + Radioligand + a high concentration of an unlabeled ligand (e.g., 10 μM cold PGE₂).
 - Competition: Membranes + Radioligand + serial dilutions of **(S)-Butaprost free acid**.

3. Incubation and Filtration:

- Incubate the plate at room temperature for a sufficient time (e.g., 60-120 minutes) to allow binding to reach equilibrium.[\[12\]](#)
- Terminate the reaction by rapid vacuum filtration through glass fiber filters (e.g., GF/B or GF/C), which traps the membranes with bound radioligand.
- Quickly wash the filters with ice-cold assay buffer to remove unbound radioligand.

4. Quantification and Analysis:

- Place the filters into scintillation vials, add scintillation fluid, and quantify the radioactivity using a scintillation counter.

- Calculate specific binding by subtracting the NSB counts from the total binding counts.
- Plot the percentage of specific binding against the log concentration of **(S)-Butaprost free acid**.
- Determine the IC₅₀ value (the concentration of competitor that inhibits 50% of the specific radioligand binding) by fitting the data to a sigmoidal dose-response curve.
- Calculate the inhibition constant (K_i) using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and K_d is its dissociation constant. [\[12\]](#)

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